

stability and storage conditions for (1R,2R)-1-Aminoindan-2-ol

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Compound of Interest

Compound Name: (1R,2R)-1-Aminoindan-2-ol

Cat. No.: B060339

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Technical Support Center: (1R,2R)-1-Aminoindan-2-ol

This technical support center provides essential information on the stability, storage, and handling of **(1R,2R)-1-Aminoindan-2-ol** for researchers, scientists, and drug development professionals. It includes frequently asked questions and troubleshooting guides to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(1R,2R)-1-Aminoindan-2-ol**?

A1: To ensure the stability and purity of **(1R,2R)-1-Aminoindan-2-ol**, it is crucial to store it under the following conditions:

- **Temperature:** Keep in a cool place, with some suppliers recommending room temperature while others suggest storage at -20°C for up to one month or -80°C for up to six months for solutions^{[1][2]}.
- **Atmosphere:** Store under an inert atmosphere, such as nitrogen or argon, as the compound is sensitive to air.
- **Light:** Protect from light by storing in a dark place.

- Container: Keep the container tightly closed to prevent moisture and air exposure.
- Ventilation: Store in a dry and well-ventilated area.

Q2: What are the physical and chemical properties of **(1R,2R)-1-Aminoindan-2-ol**?

A2: The properties of (1R,2R)-trans-1-Aminoindan-2-ol are summarized in the table below. Note that many commercial suppliers provide the cis-isomer, (1S,2R)-(-)-cis-1-Aminoindan-2-ol, which has different physical properties.

Property	(1R,2R)-(-)-trans-1-Amino-2-indanol	(1S,2R)-(-)-cis-1-Amino-2-indanol
Appearance	Solid	Off-white powder solid
Melting Point	142-146 °C	117-121 °C[3]
Molecular Formula	C ₉ H ₁₁ NO	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol	149.19 g/mol
Solubility	No data available	Soluble in Methanol[4]
Optical Activity	[α] _D -23.0°, c = 1 in ethanol	[α] _{20/D} -61°, c = 0.5 in chloroform

Q3: What are the known incompatibilities of **(1R,2R)-1-Aminoindan-2-ol**?

A3: **(1R,2R)-1-Aminoindan-2-ol** is incompatible with the following substances and should not be stored or mixed with them:

- Acids
- Bases
- Strong oxidizing agents
- Halogenated agents

Contact with these substances can lead to degradation of the compound.

Q4: Is **(1R,2R)-1-Aminoindan-2-ol** stable under normal laboratory conditions?

A4: Yes, the compound is stable under normal, recommended storage conditions. However, it is sensitive to air and should be handled accordingly to prevent oxidation.

Troubleshooting Guides

This section provides troubleshooting for common issues that may arise during the use of **(1R,2R)-1-Aminoindan-2-ol** in synthetic procedures.

Guide 1: Low Yield in Amide Coupling Reactions (e.g., in Indinavir Synthesis)

A common application of **(1R,2R)-1-Aminoindan-2-ol** is in the synthesis of HIV protease inhibitors like Indinavir, which involves amide bond formation.

Problem: Low yield of the desired amide product.

Potential Causes & Solutions:

Potential Cause	Recommended Solution
Degradation of (1R,2R)-1-Aminoindan-2-ol	Ensure the compound has been stored properly under an inert atmosphere and protected from light and moisture. Use a fresh bottle or purify the existing stock if degradation is suspected.
Presence of moisture in the reaction	Dry all solvents and glassware thoroughly before use. Run the reaction under an inert atmosphere (e.g., nitrogen or argon).
Inefficient coupling agent	Choose a suitable coupling agent for the specific substrates. Common choices include EDC/HOBt. The selection of the coupling agent can be critical for achieving high yields.
Incorrect stoichiometry	Carefully check the molar ratios of the reactants, coupling agent, and any additives. An excess of either the carboxylic acid or the amine may be necessary in some cases.
Sub-optimal reaction temperature or time	Optimize the reaction temperature and monitor the reaction progress using techniques like TLC or LC-MS to determine the optimal reaction time.

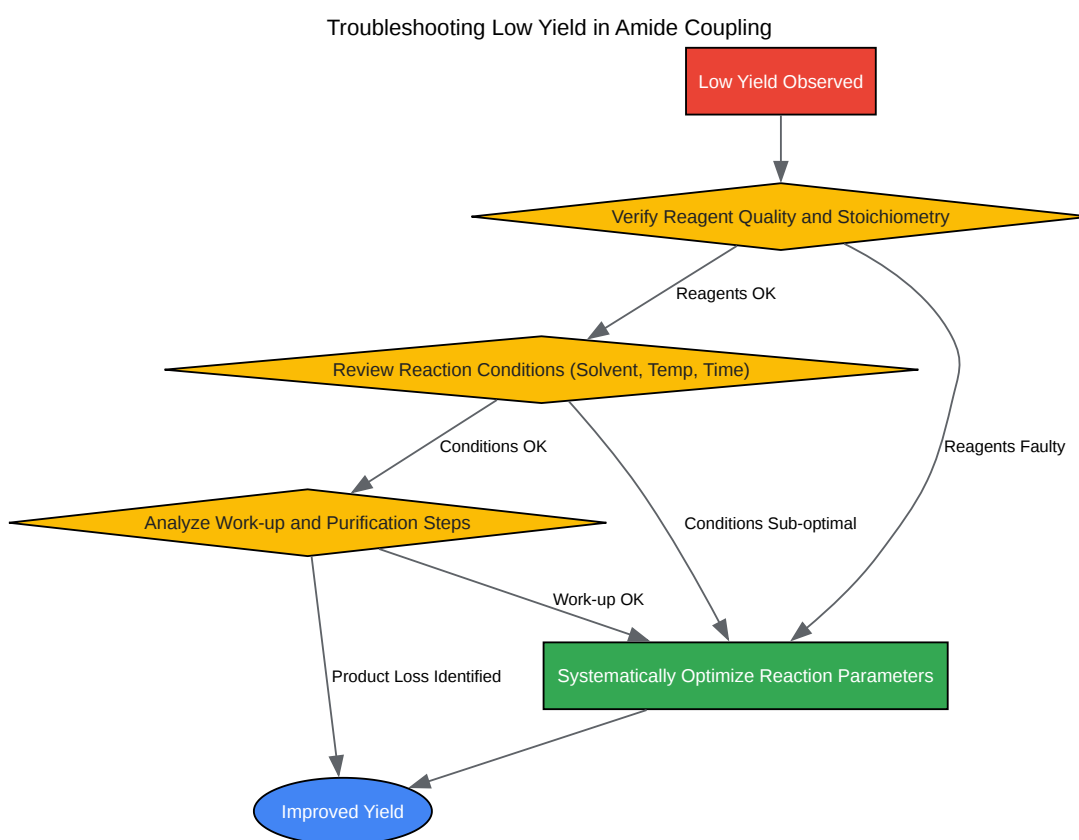
Experimental Protocol: Example Amide Coupling

This is a generalized protocol for the coupling of a carboxylic acid with **(1R,2R)-1-Aminoindan-2-ol**.

- Dissolve the carboxylic acid and 1-hydroxybenzotriazole (HOBt) in an anhydrous solvent (e.g., DMF or CH₂Cl₂) under an inert atmosphere.
- Add N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide (EDC) to the solution and stir for 15-30 minutes at room temperature to activate the carboxylic acid.
- In a separate flask, dissolve **(1R,2R)-1-Aminoindan-2-ol** in the same anhydrous solvent.

- Add the solution of **(1R,2R)-1-Aminoindan-2-ol** to the activated carboxylic acid mixture.
- Stir the reaction mixture at room temperature and monitor its progress by TLC or LC-MS.
- Upon completion, quench the reaction and perform an aqueous work-up to remove the coupling byproducts.
- Purify the crude product by column chromatography.

Workflow for Troubleshooting Low Yield in Amide Coupling



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Caption: A logical workflow for diagnosing and resolving low yields in amide coupling reactions.

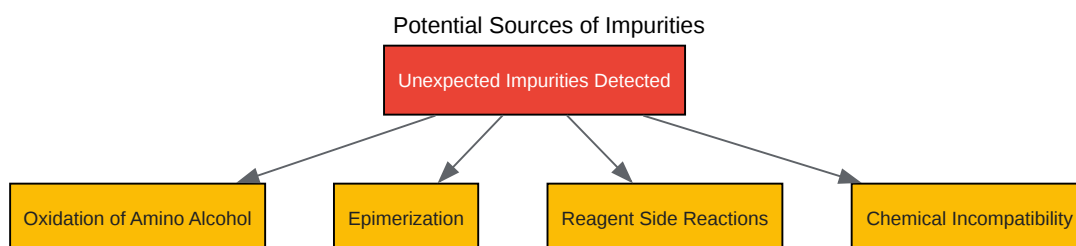
Guide 2: Unexpected Side Products or Impurities

Problem: Formation of unexpected side products or impurities detected by analytical methods (TLC, LC-MS, NMR).

Potential Causes & Solutions:

Potential Cause	Recommended Solution
Oxidation of the amino alcohol	Handle (1R,2R)-1-Aminoindan-2-ol under an inert atmosphere at all times. Degas solvents before use.
Reaction with incompatible substances	Ensure that all reagents and solvents are compatible with the amino alcohol functionality. Avoid acidic or basic conditions if they are not required for the reaction, as they can catalyze side reactions.
Epimerization	If the reaction conditions are harsh (e.g., high temperature, strong base), epimerization at the stereocenters could occur. Consider running the reaction under milder conditions. Analyze the product for diastereomeric impurities.
Side reactions of coupling agents	Ensure the correct stoichiometry of the coupling agent and that it is added under the appropriate conditions (e.g., temperature) to minimize side reactions.

Logical Relationship of Potential Impurity Sources



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Caption: Diagram illustrating the primary potential sources leading to the formation of impurities.

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